

2-Acetylphenyl 2-methoxybenzoate: Proper Disposal Procedures

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Compound of Interest

Compound Name: 2-Acetylphenyl 2-methoxybenzoate

CAS No.: 40316-66-3

Cat. No.: B13011391

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Executive Summary: Immediate Action Card

Do NOT pour down the drain. **2-Acetylphenyl 2-methoxybenzoate** is an aromatic ester.^[1] Upon hydrolysis, it releases 2-hydroxyacetophenone (a phenol derivative) and 2-methoxybenzoic acid.^[1] Both degradation products are environmental toxins and organic irritants.

Parameter	Directive
Primary Hazard	Skin/Eye Irritant; Potential Aquatic Toxin (via hydrolysis products).[1]
Waste Class	Non-Halogenated Organic. (Unless dissolved in halogenated solvents).
Disposal Method	High-temperature incineration (via EHS/Waste Contractor).[1]
Storage	Tightly sealed, amber glass or HDPE. Keep away from strong bases and oxidizers.[2]
Spill Response	Absorb with inert material (vermiculite/sand). Do not use combustible materials like sawdust.

Chemical Profile & Hazard Identification

To dispose of a chemical safely, one must understand its degradation pathway. This compound is an ester linkage between two aromatic systems.

- Compound: **2-Acetylphenyl 2-methoxybenzoate**[1]
- Molecular Formula:
[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Structural Components:
 - Leaving Group (Phenolic): 2-Hydroxyacetophenone (CAS: 118-93-4).[1][5][6][7] Hazard: Skin irritant, harmful to aquatic life [1].[8]
 - Acid Component: 2-Methoxybenzoic acid (CAS: 579-75-9).[1][2][9] Hazard: Irritant [2].[2] [\[5\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)

The Causality of Hazard: While the ester itself is relatively stable, contact with environmental moisture or basic pH (sewer lines) accelerates hydrolysis. The release of the phenolic component (2-hydroxyacetophenone) poses the primary biological risk due to its ability to

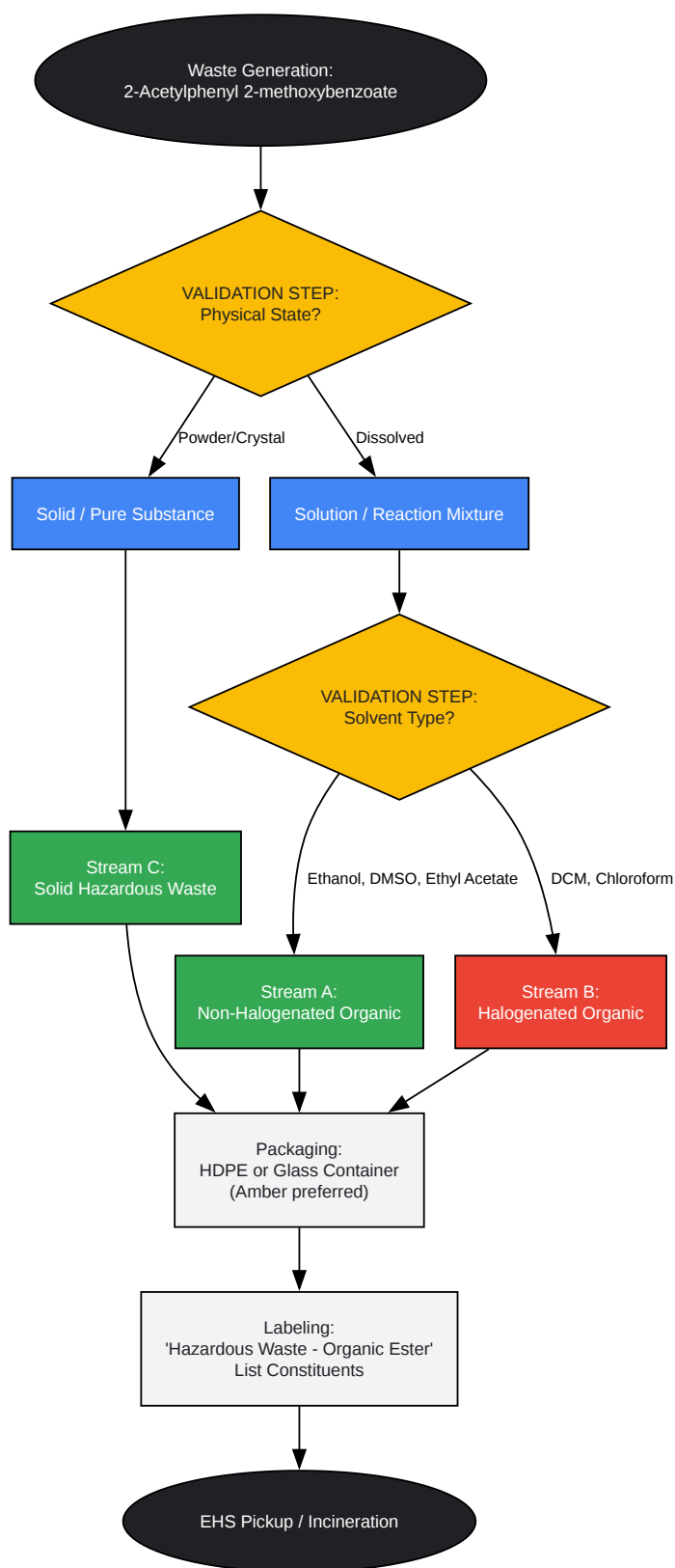
penetrate membranes and potential aquatic toxicity. Therefore, drain disposal is strictly prohibited under EPA RCRA guidelines for hazardous organic waste.

Operational Disposal Protocol

This protocol uses a Self-Validating System. You must verify the state and composition of the waste before selecting the disposal stream.

Phase 1: Waste Characterization (The Decision Matrix)

Before acting, categorize your material using the workflow below.



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Figure 1: Decision matrix for segregating aromatic ester waste streams. Ensure solvent compatibility before combining liquids.

Phase 2: Step-by-Step Procedures

Scenario A: Disposal of Pure Solid

Applicable for: Expired stock, synthesis yield, or contaminated weigh boats.

- Container Selection: Use a wide-mouth HDPE jar or amber glass jar.
- Transfer: Transfer the solid using a disposable spatula. Do not generate dust.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Decontamination: Wipe the neck of the jar with a Kimwipe dampened with ethanol. Place the Kimwipe inside the jar (this is now solid waste).
- Labeling:
 - Chemical Name: **2-Acetylphenyl 2-methoxybenzoate**.[\[1\]](#)
 - Hazard Checkbox: Irritant Toxic.
- Storage: Store in the "Solid Organic Waste" satellite accumulation area until pickup.

Scenario B: Disposal of Liquid Solutions

Applicable for: HPLC waste, reaction mother liquors.

- Segregation Check:
 - Test: Is the solvent halogenated (e.g., Dichloromethane)?
 - If YES: Use the Halogenated waste carboy (Red tag).
 - If NO: Use the Non-Halogenated waste carboy (Clear/Green tag).
- Compatibility Check: Ensure the waste carboy does NOT contain strong concentrated acids (Nitric acid) or strong bases (Sodium Hydroxide > 1M).

- Reasoning: Strong bases will hydrolyze the ester, generating heat and potentially pressurizing the container.
- Pouring: Use a funnel to prevent spills.
- Log Entry: Record the volume and concentration on the waste tag immediately.

Emergency Response: Spills

In the event of a benchtop spill, follow the "C-I-C" Protocol (Contain, Inform, Clean).

Step	Action	Technical Rationale
1. Contain	Isolate the area. ^{[2][6][7][12][13][14]} If solid, cover with a weigh boat to prevent dust. If liquid, circle the spill with absorbent socks.	Prevents migration to floor drains or ventilation intakes.
2. Inform	Alert nearby personnel. Don PPE: Nitrile gloves (double gloved), lab coat, safety goggles.	Esters can permeate standard latex; nitrile provides better breakthrough time [3].
3. Clean	Solid: Scoop gently into a waste jar. Do not sweep vigorously. Liquid: Absorb with vermiculite or clay. Do NOT use paper towels if the solvent is oxidizable.	Paper towels increase surface area and flammability risk. Inert absorbents suppress vapor.
4. Decontaminate	Wash the surface with a mild detergent (1% Alconox) and water. Collect this rinseate as hazardous waste.	Detergent emulsifies residual hydrophobic ester for removal.

Regulatory & Compliance Notes

- RCRA Classification: This compound is not explicitly P-listed or U-listed by specific CAS in 40 CFR 261.[1]33. However, it must be characterized by the generator.
 - Default Classification: Classify as D001 (Ignitable) if in flammable solvent, or simply as Hazardous Waste (Toxic/Irritant) based on the SDS of its components [4].[1]
- Drain Disposal: strictly PROHIBITED. The hydrolysis product, 2-hydroxyacetophenone, has aquatic toxicity implications (H402).[1][6]

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